Structural and functional comparison of Indolizomycin and Cyclizidine

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Compound of Interest

Compound Name:	*Indolizomycin*
CAS No.:	*94935-24-7*
Cat. No.:	*B1230919*

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A Structural and Functional Showdown: Indolizomycin vs. Cyclizidine

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In the realm of natural product chemistry, the structural intricacies of molecules often foreshadow their biological activities. This guide provides a detailed comparative analysis of two noteworthy indolizidine alkaloids: **Indolizomycin** and Cyclizidine. Both compounds, produced by actinomycetes, share a common indolizidine core but exhibit distinct structural modifications that lead to different functional profiles. This report is intended for researchers, scientists, and drug development professionals interested in the nuanced relationship between the structure and function of these complex natural products.

At a Glance: Structural and Functional Distinctions

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Feature	Indolizomycin	Cyclizidine
Core Structure	Indolizidine	Indolizidine
Key Structural Motif	Cyclopropyl ring fused to the cyclopentane portion of the indolizidine core, forming a tricyclic system.	Cyclopropyl group typically located at the terminus of an olefinic side chain.
Molecular Formula	$C_{17}H_{23}NO_2$[1]	$C_{17}H_{25}NO_3$ (for M146791)[2]
Primary Source	Produced by a fused strain of Streptomyces griseus and Streptomyces tenjimariensis.[3]	Produced by various species of Streptomyces and Saccharopolyspora.[3]
Primary Biological Activity	Weak antibacterial and antifungal activity.[4]	Low to moderate cytotoxic activity against cancer cell lines.[5]

Delving into the Structures

Indolizomycin and Cyclizidine are both members of the indolizidine alkaloid family, characterized by a bicyclic structure with a nitrogen atom at the bridgehead.[3] However, their defining features lie in the placement and integration of a cyclopropyl ring.

Indolizomycin possesses a unique 6-5-3 tricyclic ring system where a cyclopropyl ring is fused to the cyclopentane ring of the indolizidine core.[3] This compact and rigid structure is a consequence of its biosynthesis.

Cyclizidine, on the other hand, is distinguished by a cyclopropyl moiety typically found at the end of a polyene side chain attached to the indolizidine core.[3] This structural arrangement allows for greater flexibility of the side chain compared to the fused system of **Indolizomycin**.

The biosynthesis of both compounds follows a polyketide pathway, where acetate and propionate units are assembled by polyketide synthases (PKS) to form the carbon skeleton.[6] [7] The formation of the distinctive cyclopropyl ring in each molecule is a key step in their respective biosynthetic pathways.

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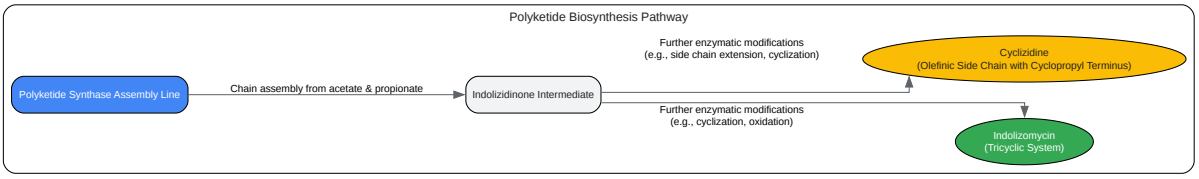

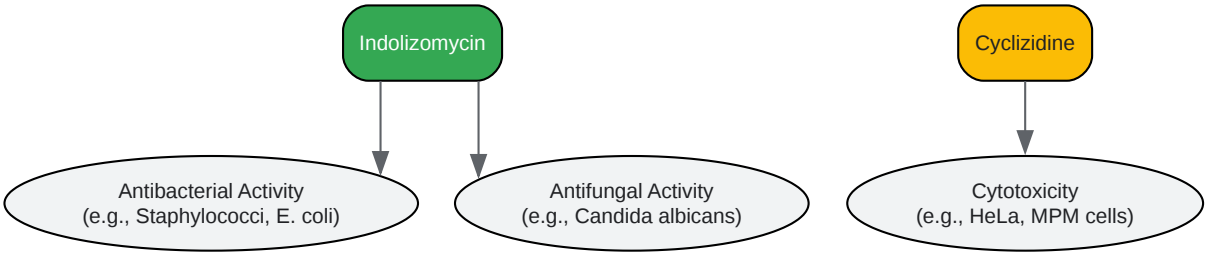

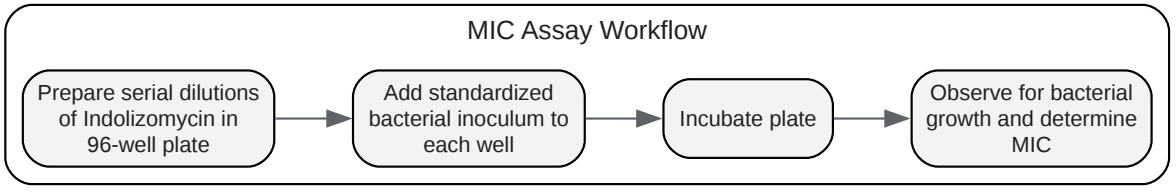

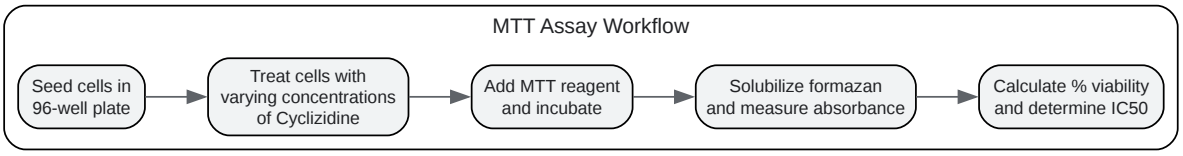

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